

Gastrin I (1-14), Human: Technical Support & Troubleshooting Guide

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Compound of Interest

Compound Name: *Gastrin I (1-14), human*

Cat. No.: *B15616311*

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) for handling and solubilizing **Gastrin I (1-14), human**.

Frequently Asked Questions (FAQs)

Q1: What is **Gastrin I (1-14), human**, and what is its primary function?

A1: **Gastrin I (1-14), human**, is a 14-amino acid fragment of the gastrointestinal peptide hormone Gastrin I.[1] Its primary role is the stimulation of gastric acid secretion by binding to the CCK2/Gastrin receptors located on the parietal cells of the stomach.[2]

Q2: My lyophilized Gastrin I (1-14) powder contains Trifluoroacetic acid (TFA). How does this affect my experiments?

A2: TFA is a common counterion remaining from the HPLC purification process.[2] Its presence can impact the net weight of the peptide, with the peptide content typically being over 80%.[2] Importantly, TFA salts generally improve the solubility of peptides in aqueous solutions.[2] For most standard in vitro assays, residual TFA levels are unlikely to cause interference.[2] However, for highly sensitive cellular or biochemical studies, its presence should be noted.[2]

Q3: What are the recommended storage conditions for **Gastrin I (1-14), human**?

A3: Lyophilized Gastrin I (1-14) should be stored in a freezer at or below -20°C.^[2] Once reconstituted, the peptide solution should be kept at 4°C for up to 5 days or stored frozen at -20°C for up to 3 months. To prevent degradation from repeated freeze-thaw cycles, it is recommended to aliquot the solution before freezing.

Troubleshooting Guide: Solubility Issues

Initial Steps for Reconstitution

Before attempting to dissolve the peptide, follow these general best practices:

- **Centrifuge the vial:** Briefly spin down the vial to ensure all the lyophilized powder is at the bottom.
- **Equilibrate to room temperature:** Allow the vial to warm to room temperature before opening to avoid condensation.
- **Use a small test amount:** To determine the best solvent, it is advisable to first test the solubility with a small portion of the peptide.

Solvent Selection and Protocol

Choosing the correct solvent is critical for successfully solubilizing Gastrin I (1-14). The choice of solvent depends on the specific requirements of your experiment.

Solvent/Method	Concentration	Protocol	Considerations
Water (Sterile, Oxygen-Free)	Up to 100 mg/mL	Add the required volume of water to the peptide. If dissolution is slow, brief sonication may be necessary to achieve a clear solution.[3]	This is the preferred solvent for most biological applications. Ensure the resulting solution is clear and free of particulates.
Ammonium Hydroxide (NH ₄ OH)	Up to 1 mg/mL in 0.1% NH ₄ OH	Prepare a 0.1% solution of NH ₄ OH in water. Add the appropriate volume to the peptide vial.	This basic solution can help solubilize acidic peptides.
Acetic Acid	Not specified	If the peptide does not dissolve in water, try a 10%-30% acetic acid solution.[1]	Useful for basic peptides, but the acidic nature may not be suitable for all experimental setups.
Dimethyl Sulfoxide (DMSO)	Not specified	For very hydrophobic peptides, dissolve in a small amount of 100% DMSO first, then slowly add the aqueous buffer to the desired concentration. [1][4]	DMSO is a good option for hydrophobic peptides but can be toxic to some cell lines. Check the tolerance of your experimental system to DMSO.[4]

Experimental Protocol: Solubilization using Sonication

- Add the calculated volume of sterile, oxygen-free water or buffer to the vial containing the lyophilized Gastrin I (1-14) peptide.
- Vortex the vial gently.
- If the peptide does not fully dissolve, place the vial in an ice bath.

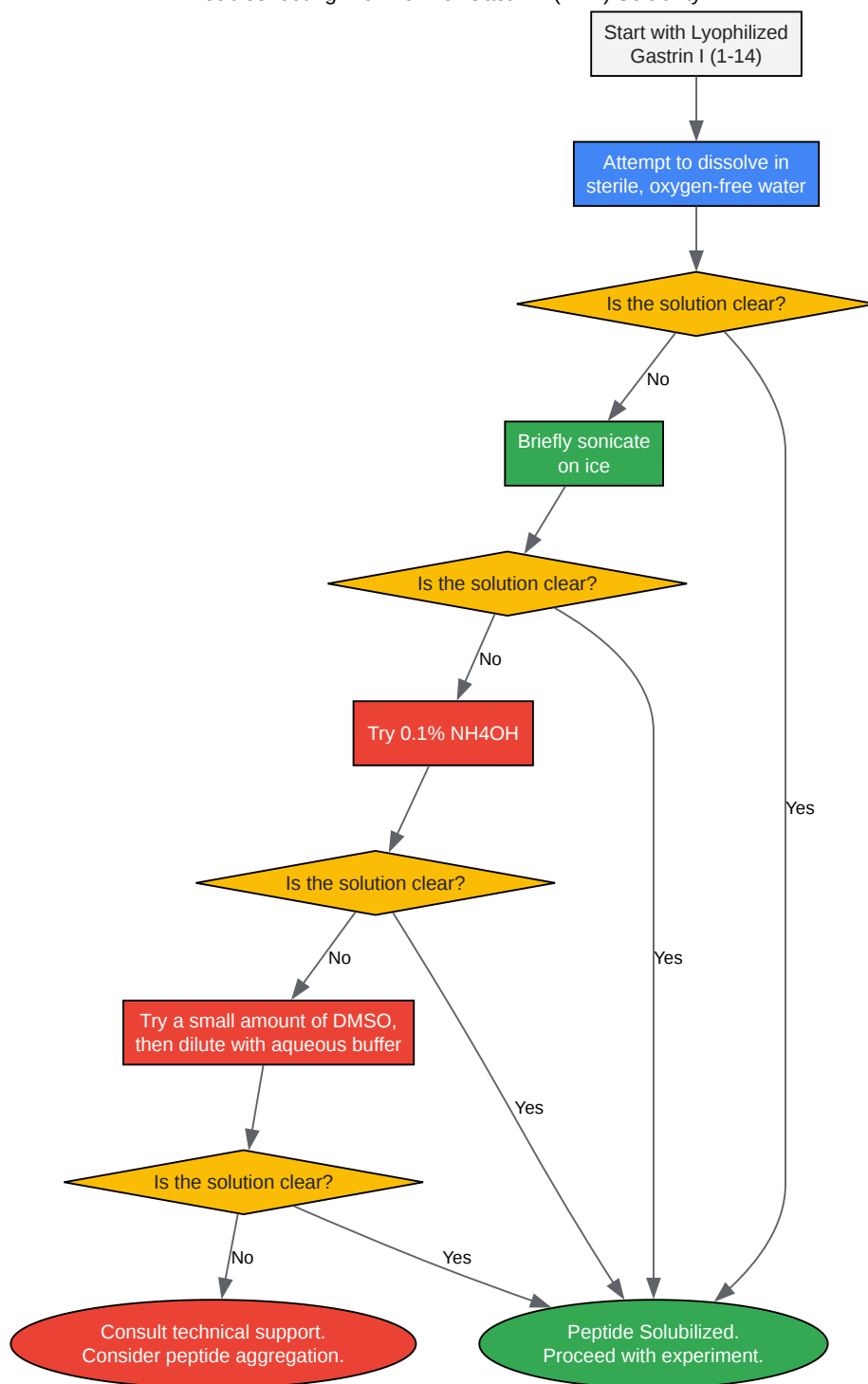
- Sonicate the mixture for short bursts (e.g., 3 times for 10 seconds each), returning the vial to the ice bath between each sonication burst to prevent heating.
- Visually inspect the solution. A successfully solubilized peptide will result in a clear, particle-free solution.

Visualizing Experimental Workflows and Pathways

Troubleshooting Workflow for Gastrin I (1-14) Solubility

The following diagram outlines a systematic approach to troubleshooting solubility issues with Gastrin I (1-14).

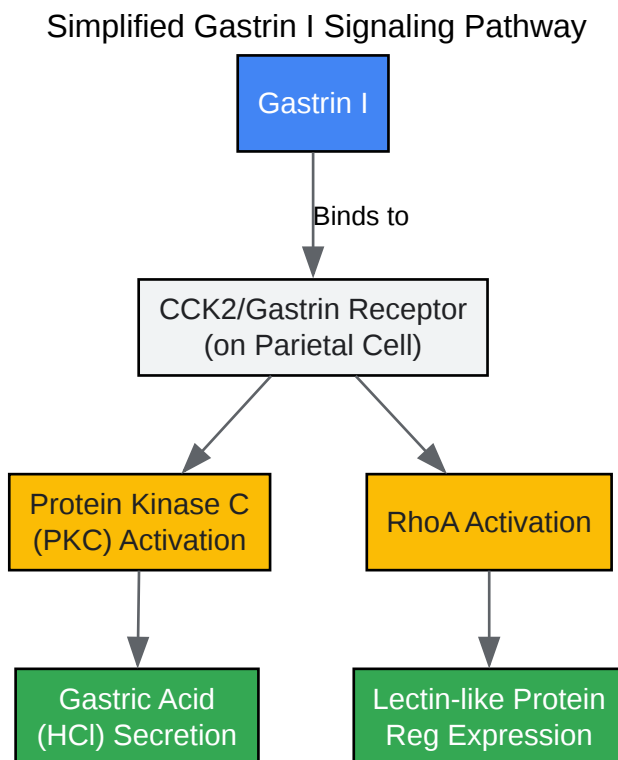
Troubleshooting Workflow for Gastrin I (1-14) Solubility

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Caption: A flowchart for selecting the appropriate solvent for Gastrin I (1-14).

Signaling Pathway of Gastrin I

This diagram illustrates the simplified signaling pathway initiated by Gastrin I binding to its receptor.



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